

Introduction to Fluorine-18 in Positron Emission Tomography (PET)

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Compound of Interest

Compound Name: *Bfpet F-18 chloride*

Cat. No.: B12749967

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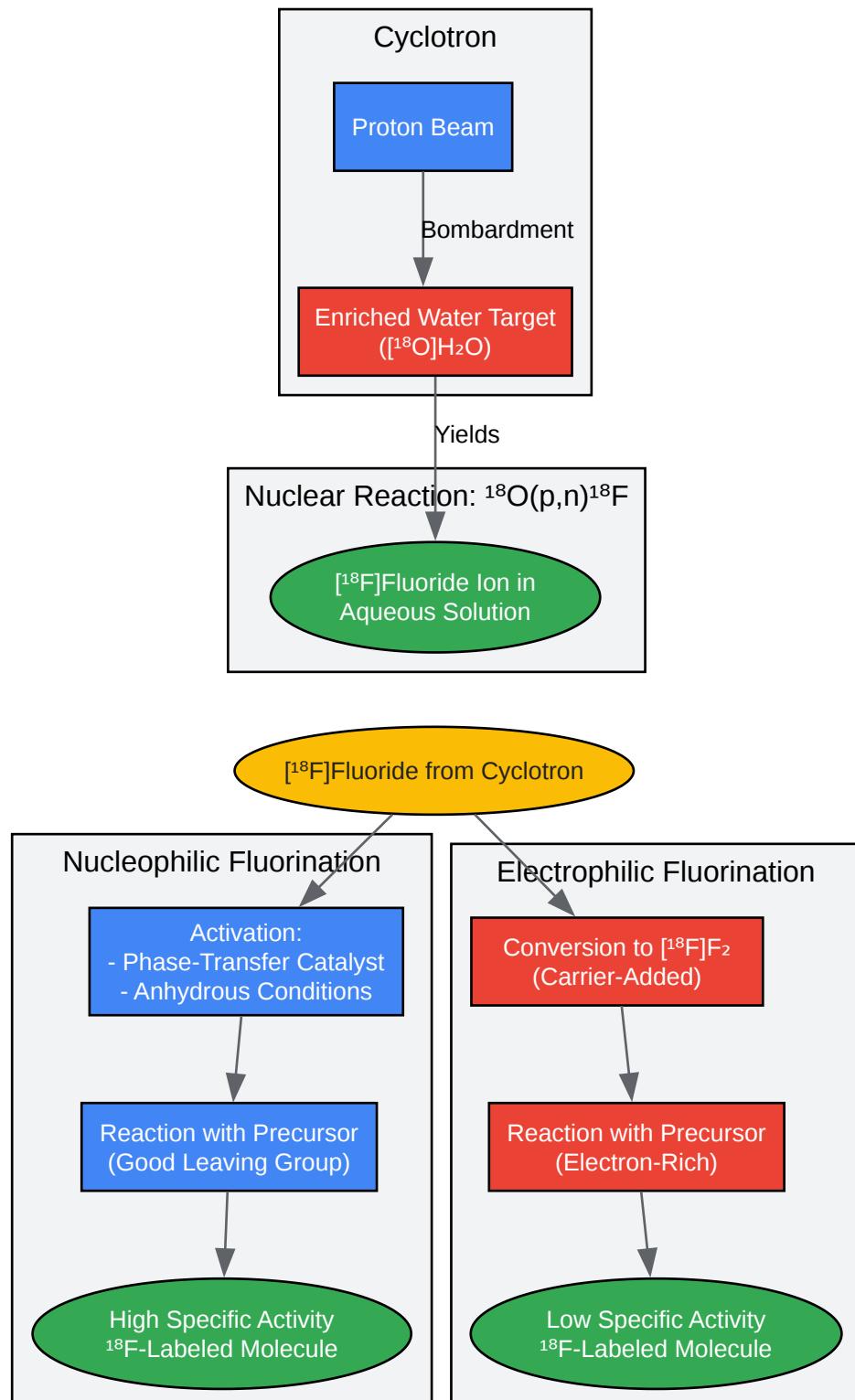
Fluorine-18 (^{18}F) is the most widely used radioisotope for Positron Emission Tomography (PET), a powerful molecular imaging technique used in both clinical diagnostics and preclinical research.^{[1][2]} Its popularity stems from a combination of favorable physical and chemical properties. With a half-life of 109.8 minutes, ^{18}F provides sufficient time for multi-step chemical syntheses and imaging protocols while minimizing the patient's radiation exposure.^{[1][3]} It decays primarily through positron emission (97%), producing low-energy positrons (635 keV) that result in high-resolution PET images.^{[1][2]}

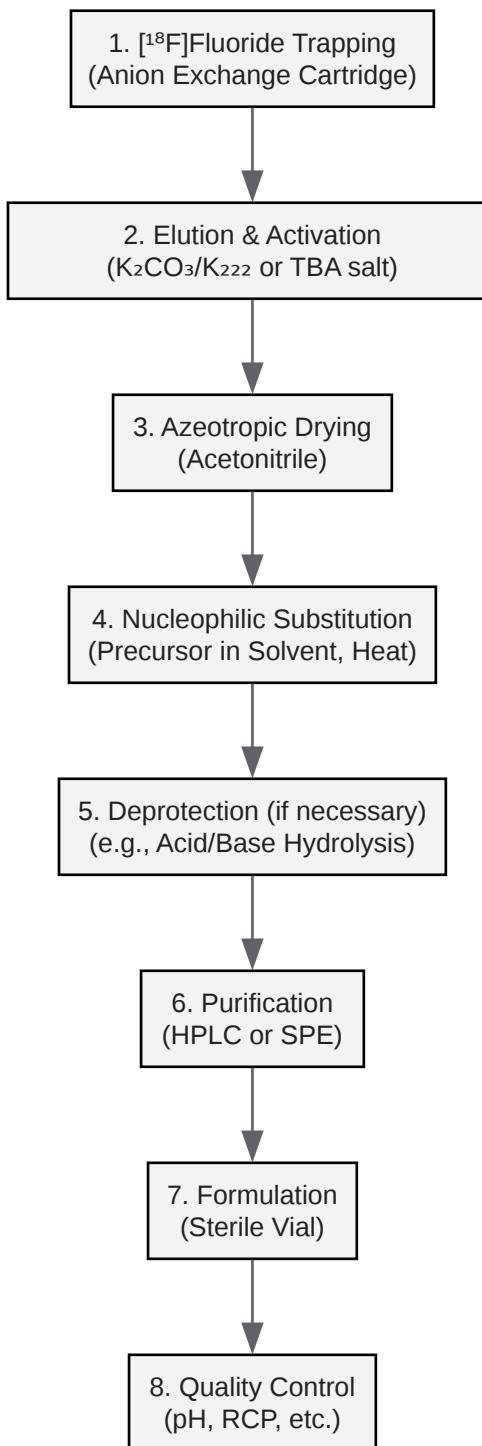
The ability to substitute a hydrogen atom or a hydroxyl group with fluorine can significantly alter a molecule's biological properties, including its metabolic stability and receptor binding affinity, without adding substantial steric bulk. This makes ^{18}F an ideal label for a wide range of biologically active molecules, from small-molecule drugs to peptides and proteins.^{[1][4]} The most common application is in the synthesis of radiopharmaceuticals like $[^{18}\text{F}]\text{Fluorodeoxyglucose}$ ($[^{18}\text{F}]\text{FDG}$), a glucose analog used extensively in oncology to visualize tumors with high glucose metabolism.^[3]

Core Principles of Fluorine-18 Production

Fluorine-18 is typically produced in a cyclotron by bombarding an enriched water target ($[^{18}\text{O}]\text{H}_2\text{O}$) with protons. This nuclear reaction, denoted as $^{18}\text{O}(\text{p},\text{n})^{18}\text{F}$, yields no-carrier-added (n.c.a.) $[^{18}\text{F}]$ fluoride ions in an aqueous solution.^[5] The term "no-carrier-added" signifies that the product is essentially free of the stable isotope, ^{19}F , leading to very high specific activity.

High specific activity is crucial for PET tracers that target receptors present in low concentrations in the body.[6]





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